

overcoming mesotrione injury in non-target plants

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Mesotrione

CAS No.: 104206-82-8

Cat. No.: S590526

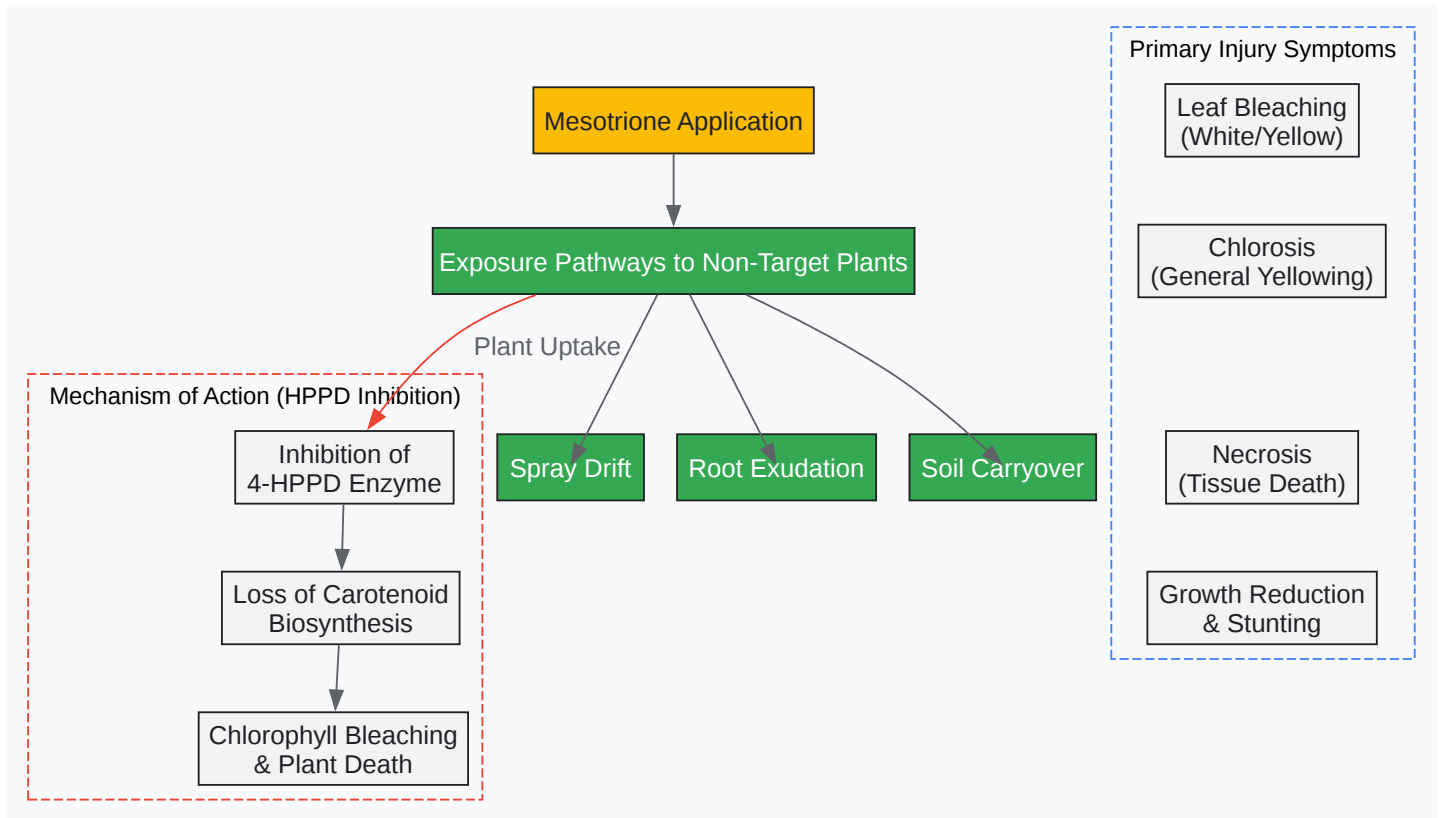
[Get Quote](#)

Understanding Mesotrione Injury & Mechanisms

Mesotrione is a triketone herbicide that inhibits the enzyme **4-hydroxyphenylpyruvate dioxygenase (HPPD)** in susceptible plants [1]. This inhibition disrupts carotenoid biosynthesis, leading to the characteristic **bleaching** of plant tissues as chlorophyll is destroyed, and ultimately causing plant death [1] [2]. Injury to non-target plants can occur through several pathways:

- **Spray Drift:** Physical movement of spray particles during application [3] [2].
- **Herbicide Carryover:** Persistence of the herbicide in soil, compost, or manure, which can then injure sensitive crops planted in rotation [4] [2] [5].
- **Root Exudation:** In some cases, **mesotrione** can be absorbed by a treated plant, transported within it, and then exuded through its roots into the surrounding soil, where it can injure neighboring, susceptible plants [6].

The diagram below illustrates how **mesotrione** moves through the environment and affects non-target plants.



[Click to download full resolution via product page](#)

Species Sensitivity & Quantitative Risk Assessment

The sensitivity to **mesotrione** residues varies significantly among plant species. The table below summarizes effect concentrations (EC) for shoot fresh weight reduction in selected leafy vegetables, based on a controlled soil bioassay [4]. The bioassay used a loam soil with 3.18% organic matter and a pH of 7.38; these soil properties can influence herbicide persistence and plant response.

Plant Species	EC ₁₀ (µg a.i./kg soil)	EC ₂₀ (µg a.i./kg soil)	EC ₅₀ (µg a.i./kg soil)	Relative Sensitivity
Spinach	4.8	8.4	13.2	Highest
Chard	10.1	16.8	23.9	High
Lettuce	14.8	23.5	34.3	High
Endive	429.3	707.0	990.3	Low / Tolerant

This data suggests that **spinach, chard, and lettuce are highly sensitive** and are not suitable for planting in soils with recent **mesotrione** applications. In contrast, **endive shows much higher tolerance** and may be a viable rotational crop where **mesotrione** carryover is a concern [4].

Other research has documented injury from **mesotrione** residues in **broccoli, carrot, cucumber, and onion**, with symptoms persisting for one year after application. The addition of atrazine to **mesotrione** can accentuate this injury. Most of these crops recover fully by the second year, indicating a recommended recropping interval of two years for sensitive species [7].

Experimental Protocols & Troubleshooting FAQs

Protocol: Soil Bioassay for Herbicide Carryover

A bioassay is a reliable method to detect phytotoxic levels of herbicide residues in soil before planting a sensitive crop [5].

- **Soil Collection:** Collect soil from the field in question from the **top 4-6 inches**. For comparison, also collect soil from a known, untreated area (e.g., a fence line or a field with no history of **mesotrione** use) [5].
- **Soil Preparation:** Sieve the soil to remove large debris and rocks. For the treated sample, you may also create a dilution series by mixing the field soil with untreated soil (e.g., 100%, 50%, 25%) to estimate residue levels.
- **Planting:** Plant seeds of a **highly sensitive species** (e.g., lettuce or spinach, see table above) in pots containing the test soil and the untreated control soil [4] [5].

- **Growing Conditions:** Grow the plants in a controlled environment (growth chamber or greenhouse) with a 16-hour photoperiod at 24°C, watering daily to 70% of field capacity [4].
- **Evaluation:** After 14-21 days, compare the test plants to the control plants. Assess key parameters:
 - **Morphological:** Shoot fresh weight reduction [4].
 - **Physiological:** Visual bleaching symptoms and chlorophyll content [4] [1].
 - Calculate the percentage of injury or growth reduction to determine if the soil residue levels are acceptable for your desired crop.

Frequently Asked Questions

- **What are the primary symptoms of mesotrione injury I should look for?** The most distinctive symptom is **leaf bleaching** (white or yellow appearance) due to inhibition of carotenoid synthesis [2] [1]. Other common symptoms include general chlorosis (yellowing), necrosis (tissue death), and severe growth reduction or stunting [2] [5].
- **A colleague applied mesotrione to a corn field last year. Can I safely plant a vegetable garden there now?** You should proceed with caution. **Mesotrione** can persist and cause injury to sensitive crops for over 12 months [7]. Factors that increase carryover risk include **drought conditions, low organic matter content in soil, and late-season or multiple applications** of the herbicide [5]. Conduct a soil bioassay before planting to assess the risk.
- **My experimental plants show signs of mesotrione injury. Is there a way to reverse the damage?** There is no known antidote to "cure" a plant from herbicide exposure [2]. The recommended course of action is to:
 - **For edible plants:** Remove and replace them. Do not consume plants exposed to herbicides [2].
 - **For ornamental plants:** Provide optimal care (water, fertilizer if needed) to minimize other stresses and wait to see if the plant can recover from unaffected new growth [2].
- **How does weather influence the risk of mesotrione carryover?** Weather is a critical factor. **Lack of rainfall** reduces microbial and chemical degradation of the herbicide, leading to longer persistence in the soil [5]. Cool soil temperatures also slow down degradation [5]. Persistent drought conditions significantly elevate the risk of carryover injury the following season [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Frontiers | Physiological and Molecular Characterization of... [frontiersin.org]
2. Herbicide Injury to Garden Plants [yardandgarden.extension.iastate.edu]
3. Characterization of field-scale spray drift deposition and non - target ... [pubmed.ncbi.nlm.nih.gov]
4. Sensitivity of Leafy Vegetables to Simulated Mesotrione ... [mdpi.com]
5. Herbicide carryover concerns mount as drought lingers [farmprogress.com]
6. Exudation of Mesotrione from Potato Roots Injures ... [cambridge.org]
7. Atrazine Accentuates Carryover Injury from Mesotrione in ... [scilit.com]

To cite this document: Smolecule. [overcoming mesotrione injury in non-target plants]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b590526#overcoming-mesotrione-injury-in-non-target-plants>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com